

Linuron Dose-Response Studies in Weed Science: Application Notes and Protocols

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Compound of Interest

Compound Name: *Linuron*

Cat. No.: *B1675549*

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These application notes provide a comprehensive overview of **linuron** dose-response studies in weed science, including quantitative data on its efficacy, detailed experimental protocols for conducting dose-response trials, and an illustration of its mechanism of action. **Linuron** is a selective, systemic herbicide belonging to the phenylurea class, primarily used for the control of annual broadleaf and grassy weeds in a variety of crops.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Data Presentation: Linuron Efficacy and Application Rates

The following tables summarize the recommended application rates of **linuron** for weed control in various crops and the dose-response data for specific weed species.

Table 1: Recommended Application Rates of **Linuron** for Weed Control in Various Crops

Crop	Application Timing	Target Weeds	Application Rate (kg a.i./ha)	Formulation
Potatoes	Pre-emergence	Pigweed, Lambsquarters, Annual grasses	1.0 - 2.0	50% WP
Pre-emergence	Fat Hen, Shepherd's Purse, Amaranth, Blackberry Nightshade	1.08 - 2.25 (as 450 g/L SC)	450 g/L SC	
Carrots	Pre-emergence	Annual grasses, Chickweed	0.5 - 1.0	400 g/L SC
Pre-emergence	General broadleaf and grass weeds	1.75 - 2.25 (as 450 g/L SC)	450 g/L SC	
Post-emergence (2-4 true leaf stage)	General broadleaf and grass weeds	0.54 - 1.08 (as 450 g/L SC)	450 g/L SC	
Soybeans	Pre-emergence	General broadleaf and grass weeds	1.125 - 2.25 (as 450 g/L SC)	450 g/L SC
Corn (Maize)	Pre-emergence	General broadleaf and grass weeds	1.125 - 1.8 (as 450 g/L SC)	450 g/L SC
Onions	Post-emergence (from 15 cm high)	General broadleaf and grass weeds	0.15 - 0.27 (as 450 g/L SC)	450 g/L SC
Wheat, Barley, Oats	Post-emergence (3-4 leaf stage)	Three-Cornered Jack, Capeweed, Wild Radish, etc.	0.27 (as 450 g/L SC)	450 g/L SC

Note: a.i. = active ingredient; WP = Wettable Powder; SC = Suspension Concentrate.

Application rates can vary depending on soil type, organic matter content, and weed pressure. Lower rates are typically used on light soils with low organic matter, while higher rates are for heavier soils with higher organic matter content.

Table 2: Dose-Response of Key Weed Species to **Linuron**

Weed Species	Common Name	Linuron Dose for 50% Growth Reduction (GR50) (g a.i./ha)	Linuron Dose for 90% Control (ED90) (g a.i./ha)	Reference
Amaranthus retroflexus	Redroot Pigweed	~70-151 (LD50)	Not specified	[4]
Chenopodium album	Common Lambsquarters	Not specified	Not specified	[5]
Solanum nigrum	Black Nightshade	Not specified	Not specified	[1]

Note: Specific GR50 and ED90 values for **linuron** on a wide range of individual weed species are not readily available in the public domain and often require access to proprietary industry data or specific academic studies. The provided data for *Amaranthus retroflexus* is for lethal dose (LD50) and may vary based on the biotype and environmental conditions.

Experimental Protocols

This section outlines a general protocol for conducting a **linuron** dose-response study in a greenhouse or controlled environment setting.

Objective

To determine the dose-response of selected weed species to **linuron** and to calculate the effective dose for 50% (ED50) and 90% (ED90) growth reduction.

Materials

- **Linuron** analytical standard or a commercial formulation (e.g., 450 g/L SC)
- Seeds of target weed species (e.g., *Amaranthus retroflexus*, *Chenopodium album*, *Solanum nigrum*)
- Pots (e.g., 10 cm diameter) filled with a standardized potting mix
- Controlled environment growth chamber or greenhouse
- Precision bench sprayer calibrated for uniform application
- Analytical balance and volumetric flasks for preparing herbicide solutions
- Data collection tools (e.g., calipers, camera, biomass scale)
- Statistical software for dose-response analysis

Experimental Procedure

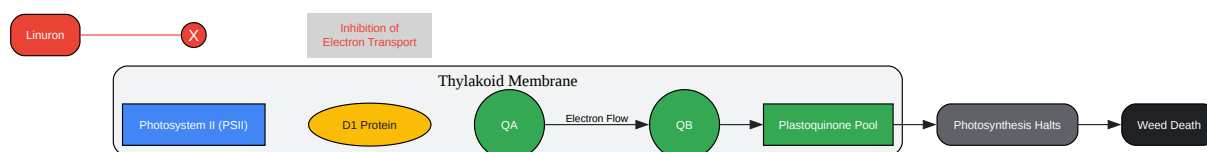
- Plant Propagation:
 - Sow seeds of the target weed species into pots at a uniform depth.
 - Water the pots as needed and place them in a growth chamber or greenhouse with controlled temperature, humidity, and photoperiod suitable for the specific weed species.
 - After emergence, thin the seedlings to a uniform number per pot (e.g., 3-5 plants).
 - Allow the plants to grow to a specific growth stage (e.g., 2-4 true leaves) before herbicide application.
- Herbicide Preparation and Application:
 - Prepare a stock solution of **linuron**. A series of dilutions should be made to achieve the desired range of application rates.

- A typical dose-response study should include a non-treated control and at least 5-7 herbicide concentrations, including rates below and above the expected ED50.
- Calibrate the precision bench sprayer to deliver a consistent volume of spray solution per unit area.
- Apply the different **linuron** concentrations to the respective pots. Ensure uniform coverage of the plant foliage.
- Post-Treatment Care and Data Collection:
 - Return the treated pots to the controlled environment and continue to provide optimal growing conditions.
 - Visually assess plant injury (phytotoxicity) at regular intervals (e.g., 7, 14, and 21 days after treatment) using a rating scale (e.g., 0% = no injury, 100% = plant death).
 - At the end of the experiment (e.g., 21 days after treatment), harvest the above-ground biomass of the plants in each pot.
 - Dry the biomass in an oven at a constant temperature (e.g., 70°C) until a constant weight is achieved.
 - Record the dry weight for each pot.
- Data Analysis:
 - Calculate the percent growth reduction for each treatment relative to the non-treated control.
 - Analyze the data using a non-linear regression model suitable for dose-response curves (e.g., a log-logistic model).
 - From the regression analysis, determine the ED50 and ED90 values, which represent the **linuron** doses required to cause 50% and 90% growth reduction, respectively.

Mandatory Visualization

Mechanism of Action of Linuron

Linuron is a herbicide that inhibits photosynthesis in susceptible plants.[3][6] It acts by blocking the electron transport chain in Photosystem II (PSII) within the chloroplasts.[2][3] Specifically, **linuron** binds to the D1 protein of the PSII complex, thereby interrupting the flow of electrons from plastoquinone QA to QB. This blockage leads to a buildup of excited chlorophyll molecules, the production of reactive oxygen species, and ultimately, the destruction of cell membranes and plant death.

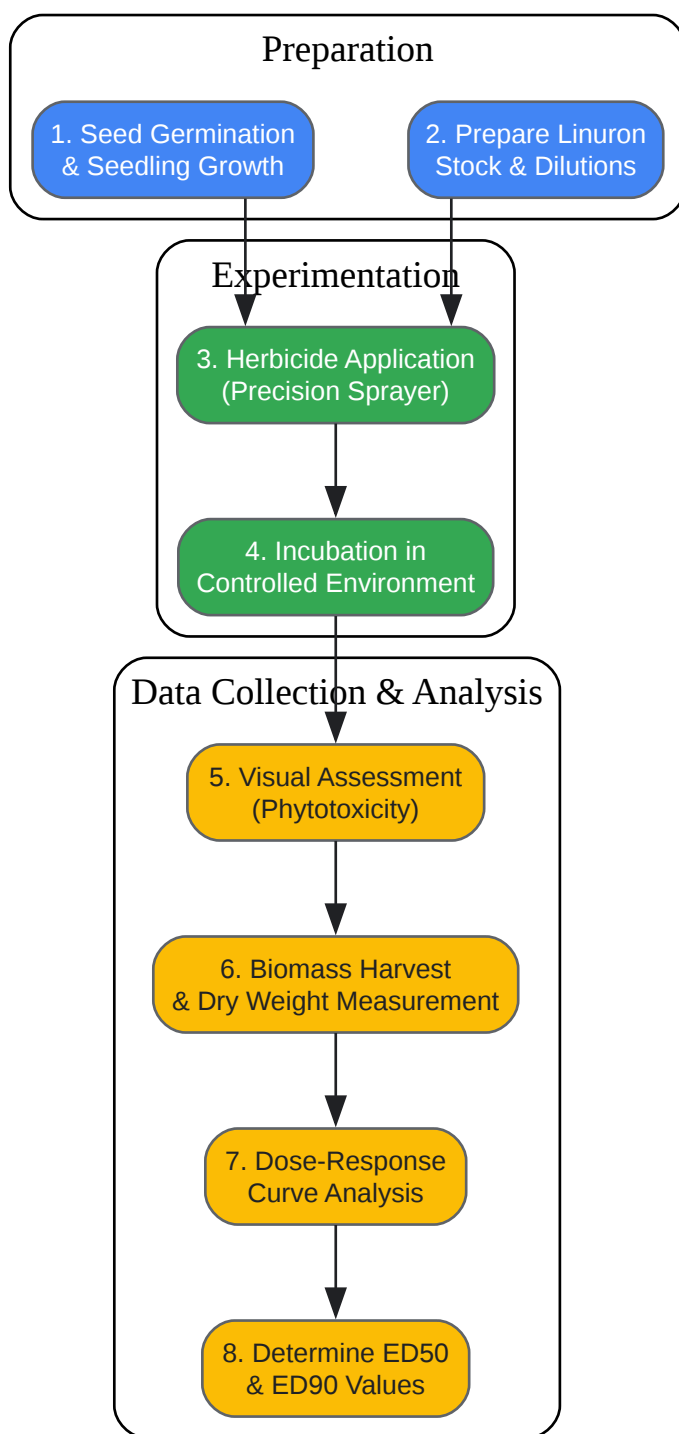


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Caption: Mechanism of action of **linuron** in inhibiting photosynthesis.

Experimental Workflow for a Linuron Dose-Response Study

The following diagram illustrates the key steps involved in conducting a dose-response study for the herbicide **linuron**.



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Caption: Workflow for a **linuron** dose-response experiment.

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